

# Essential Safety and Operational Guide for 2-Bromothiophenol

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## Compound of Interest

Compound Name: 2-Bromothiophenol

Cat. No.: B030966

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling of **2-Bromothiophenol** (CAS No. 6320-02-1). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Physicochemical and Hazard Data

A summary of key quantitative data for **2-Bromothiophenol** is provided in the table below for easy reference.

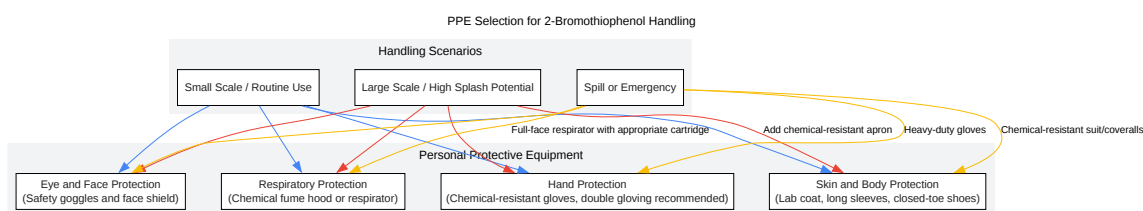
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrS	[1]
Molecular Weight	189.07 g/mol	[2]
Appearance	Clear yellow liquid	[3]
Density	1.573 g/mL at 25 °C	
Boiling Point	128-130 °C at 25 mmHg	
Flash Point	> 110 °C (> 230 °F)	[4]
Refractive Index	n <sub>20/D</sub> 1.635	
Hazard Classifications	Acute Toxicity 3 (Oral), Skin Irritant 2, Eye Irritant 2, STOT SE 3	[4]
Signal Word	Danger	[1][4]
Hazard Statements	H301, H315, H319, H335	[4]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is mandatory to prevent exposure. The following outlines the recommended PPE for handling **2-Bromothiophenol**.[\[5\]](#)

- **Hand Protection:** Chemical-resistant gloves such as butyl rubber, neoprene, or Viton™ are required. Double gloving is recommended to prevent skin contact and absorption.[\[5\]](#) Inspect gloves before use.[\[6\]](#)[\[7\]](#)
- **Eye and Face Protection:** Chemical safety goggles and a face shield must be worn to protect against splashes and airborne particles that could cause severe eye damage.[\[5\]](#)[\[8\]](#)
- **Skin and Body Protection:** A lab coat worn over long-sleeved clothing and closed-toe shoes is necessary to minimize skin exposure.[\[1\]](#)[\[5\]](#) For larger quantities or situations with a high splash potential, a chemical-resistant apron is advised.[\[5\]](#)

- Respiratory Protection: All handling of **2-Bromothiophenol** should be conducted in a certified chemical fume hood to prevent the inhalation of vapors.[1][6][8][9] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5][8]



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Caption: PPE selection workflow for handling **2-Bromothiophenol**.

## Operational Plan: Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably a chemical fume hood.[6][9]
- Ground and bond containers when transferring material to prevent static discharge.[8] Use only non-sparking tools.[8]
- Avoid contact with skin, eyes, and clothing.[1][9] Do not breathe vapors or spray mist.[1][9]

- Wash hands thoroughly after handling.[8][9] Do not eat, drink, or smoke in the work area.[8][9][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8]
- Keep refrigerated and store under an inert atmosphere.[6][7]
- Keep away from heat, sparks, and open flames.[8]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[6][9]

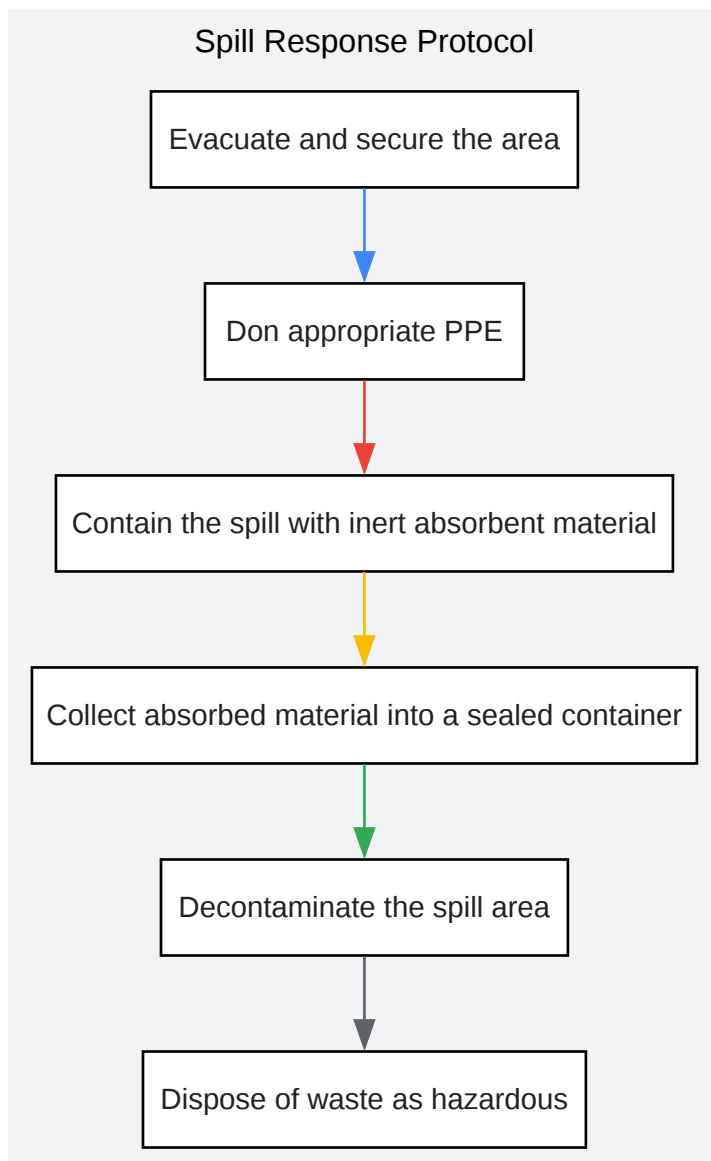
## Emergency Procedures: First Aid and Spill Response

First Aid Measures:

- General Advice: If you feel unwell, seek medical advice immediately and show the safety data sheet to the doctor in attendance.[8][9]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9] Immediate medical attention is required.[7][9]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[1] Remove contaminated clothing and shoes.[9] Immediate medical attention is required.[1][7][9]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[8] Immediate medical attention is required.[7][8][9]
- Ingestion: Do NOT induce vomiting.[1][9] Call a physician or poison control center immediately.[1][9]

Spill Response: In the event of a spill, follow these steps to ensure safety and proper cleanup.

## 2-Bromothiophenol Spill Response Workflow



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